

# Core Chemical Identity and Physical Properties

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## Compound of Interest

Compound Name: 3,4-Dimethylpentanoic acid

Cat. No.: B1296145

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**3,4-Dimethylpentanoic acid**, registered under CAS number 3302-06-5, is an organic compound with the molecular formula  $C_7H_{14}O_2$  and a molecular weight of approximately 130.18 g/mol. [1][2] It belongs to the class of branched-chain fatty acids, distinguished by two methyl groups located at the third and fourth carbon positions of a pentanoic acid backbone. [1] This unique structure imparts specific chemical and physical characteristics that differentiate it from straight-chain fatty acids.

### Key Identifiers and Properties:

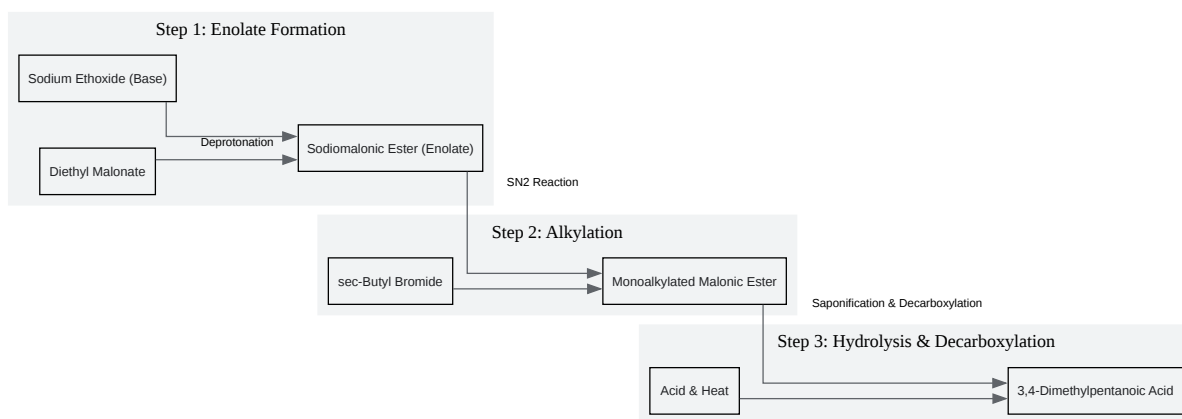
Property	Value	Source(s)
CAS Number	3302-06-5	[1][3]
IUPAC Name	3,4-dimethylpentanoic acid	[2]
Molecular Formula	$C_7H_{14}O_2$	[2][4]
Molecular Weight	130.18 g/mol	[2]
Synonyms	3,4-dimethylvaleric acid	[3]
Boiling Point	193–196 °C at 743 mmHg	[5]
pKa (Predicted)	4.80 ± 0.10	[3]

## Synthesis of 3,4-Dimethylpentanoic Acid: A Validated Approach

The synthesis of **3,4-dimethylpentanoic acid** can be effectively achieved through a malonic ester synthesis, a robust and well-established method for the preparation of carboxylic acids.[2][5][6][7] This approach offers high yields and a clear, controllable reaction pathway.

## Malonic Ester Synthesis Workflow

The following diagram illustrates the key stages of the malonic ester synthesis for **3,4-dimethylpentanoic acid**.



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Caption: Malonic Ester Synthesis of **3,4-Dimethylpentanoic Acid**.

## Detailed Experimental Protocol

This protocol is a representative procedure based on the principles of malonic ester synthesis. [2][5][6]

## Materials:

- Diethyl malonate
- Sodium ethoxide
- sec-Butyl bromide
- Potassium hydroxide
- Concentrated sulfuric acid
- Anhydrous diethyl ether
- Benzene
- Anhydrous ethanol

## Procedure:

- Enolate Formation: In a round-bottomed flask equipped with a reflux condenser and a mechanical stirrer, dissolve potassium hydroxide (3.6 moles) in water.<sup>[5]</sup> To the hot solution, slowly add diethyl malonate (0.92 moles). The heat of saponification will cause the solution to reflux.<sup>[5]</sup>
- Saponification: After the addition of diethyl malonate is complete, continue to boil the solution gently for two hours.<sup>[5]</sup>
- Removal of Alcohol: Dilute the solution with water and distill off the ethanol formed during saponification.<sup>[5]</sup>
- Alkylation (Conceptual): While the provided reference outlines a saponification and decarboxylation of a pre-alkylated malonate, a standard malonic ester synthesis would involve the initial formation of the enolate with sodium ethoxide in ethanol, followed by the addition of an alkyl halide (in this case, conceptually, a reagent that would introduce the 3,4-dimethylpentyl group, though a direct alkylation with a single halide is not straightforward for this branched structure and a multi-step approach is more likely). A more practical approach for this specific target involves the alkylation of a malonate with a suitable precursor.

- Acidification and Decarboxylation: Cool the residual liquid and slowly add a cold solution of concentrated sulfuric acid (3.3 moles) in water with stirring.<sup>[5]</sup> Reflux the solution for approximately three hours. An oily layer of the carboxylic acid will form.<sup>[5]</sup>
- Isolation and Purification: Use an automatic separator to distill the organic acid. Extract the aqueous portion with diethyl ether to recover any dissolved product.<sup>[5]</sup> Combine the organic layers, distill off the ether, and then distill the crude acid with an equal volume of benzene. **3,4-Dimethylpentanoic acid** will distill at 193–196 °C at 743 mmHg.<sup>[5]</sup>

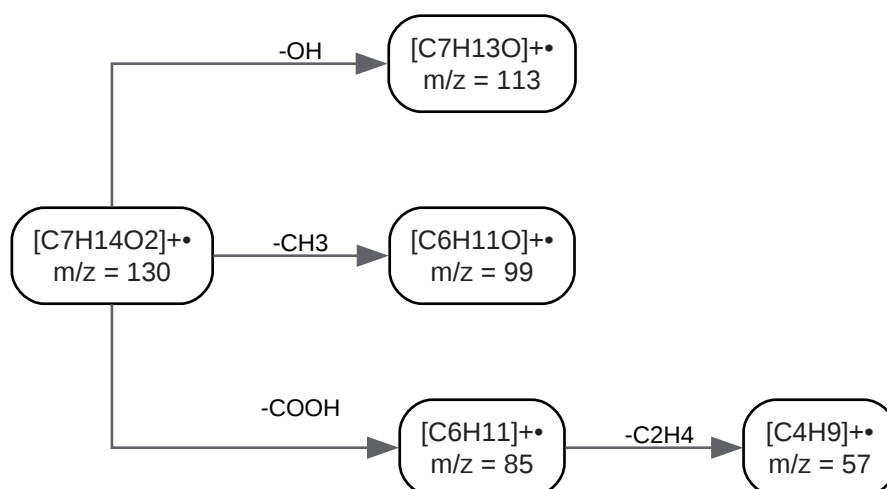
## Analytical Characterization

A thorough analytical characterization is crucial for confirming the identity and purity of synthesized **3,4-dimethylpentanoic acid**.

## Spectroscopic Data

Technique	Key Signals and Interpretation
$^1\text{H}$ NMR	Signals in the region of $\delta$ 0.8-1.0 ppm corresponding to the various methyl groups. A multiplet around $\delta$ 1.5-2.0 ppm for the methine protons. A triplet around $\delta$ 2.2-2.4 ppm for the methylene group alpha to the carbonyl. A broad singlet above $\delta$ 10 ppm for the carboxylic acid proton.
$^{13}\text{C}$ NMR	A signal in the range of $\delta$ 175-185 ppm for the carbonyl carbon. Several signals in the aliphatic region ( $\delta$ 10-50 ppm) corresponding to the methyl, methylene, and methine carbons.[8]
IR Spectroscopy	A broad absorption band in the range of 2500-3300 $\text{cm}^{-1}$ characteristic of the O-H stretch of the carboxylic acid. A strong, sharp absorption band around 1700-1725 $\text{cm}^{-1}$ corresponding to the C=O stretch of the carbonyl group.
Mass Spectrometry	The molecular ion peak ( $\text{M}^+$ ) would be observed at $m/z = 130$ . Common fragmentation patterns for carboxylic acids include the loss of the hydroxyl group (-OH, M-17) and the carboxyl group (-COOH, M-45).[9] Other fragmentations would arise from cleavage of the alkyl chain.

## Predicted Mass Spectrum Fragmentation



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Caption: Predicted Mass Spectrum Fragmentation of **3,4-Dimethylpentanoic Acid**.

## Applications in Drug Development and Biological Relevance

As a branched-chain fatty acid, **3,4-dimethylpentanoic acid** holds potential in drug discovery and development, primarily as a scaffold or intermediate in the synthesis of more complex, biologically active molecules.[3] Its structural features can influence the pharmacokinetic and pharmacodynamic properties of a parent drug molecule.

### Role as a Synthetic Intermediate

The carboxylic acid functionality of **3,4-dimethylpentanoic acid** allows for a variety of chemical transformations, including esterification and amidation, which are fundamental reactions in the synthesis of many pharmaceutical compounds.[3] Its branched aliphatic structure can be exploited to introduce lipophilicity and specific steric bulk into a drug candidate, potentially enhancing its binding to a biological target or improving its metabolic stability.

### Biological Activity of Branched-Chain Fatty Acids

While specific biological activities of **3,4-dimethylpentanoic acid** are not extensively documented, the broader class of branched-chain fatty acids (BCFAs) has been shown to

possess a range of biological effects, including:

- **Anticancer Properties:** Some BCFAs have demonstrated cytotoxic effects against cancer cell lines.
- **Anti-inflammatory Effects:** BCFAs can modulate inflammatory pathways.
- **Metabolic Regulation:** They play a role in lipid metabolism and can influence metabolic health.

The presence of **3,4-dimethylpentanoic acid** and its derivatives in patents related to drug development suggests its utility in the design of novel therapeutic agents.<sup>[1][10]</sup>

## Safety, Handling, and Disposal

Proper handling and disposal of **3,4-dimethylpentanoic acid** are essential to ensure laboratory safety.

## Hazard Identification

Based on GHS classifications, **3,4-dimethylpentanoic acid** is considered:

- Harmful if swallowed.<sup>[2]</sup>
- Harmful in contact with skin.<sup>[2]</sup>
- Causes skin irritation.<sup>[2]</sup>
- Causes serious eye damage.<sup>[2]</sup>
- Harmful if inhaled.<sup>[2]</sup>
- May cause respiratory irritation.<sup>[2]</sup>

## Recommended Handling Procedures

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat.<sup>[11]</sup>

- Ventilation: Work in a well-ventilated area, preferably a chemical fume hood, to avoid inhalation of vapors.[11]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents and bases.[12]
- Spills: In case of a small spill, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in a suitable container for disposal. For larger spills, evacuate the area and follow emergency procedures.

## Disposal

Dispose of **3,4-dimethylpentanoic acid** and any contaminated materials in accordance with local, state, and federal regulations. This may involve neutralization or disposal through a licensed chemical waste handler.[11]

## Conclusion

**3,4-Dimethylpentanoic acid** is a valuable chemical entity for researchers in organic synthesis and those exploring the biological activities of branched-chain fatty acids. Its synthesis is achievable through established methods, and its structure offers unique opportunities for the development of novel molecules with potential therapeutic applications. A thorough understanding of its properties and adherence to strict safety protocols are paramount for its effective and safe utilization in a research setting.

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